

# DMT-dA(PAc) Phosphoramidite chemical structure and properties

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## Compound of Interest

Compound Name: DMT-dA(PAc) Phosphoramidite

Cat. No.: B026310

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## An In-depth Technical Guide to DMT-dA(PAc) Phosphoramidite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 5'-O-Dimethoxytrityl-N<sup>6</sup>-phenoxyacetyl-2'-deoxyadenosine-3'-O-(N,N-diisopropyl)-2-cyanoethyl phosphoramidite, commonly known as **DMT-dA(PAc) Phosphoramidite**. It is a crucial building block in the chemical synthesis of oligonucleotides, offering specific advantages due to its unique protecting group strategy. This document details its chemical structure, properties, and its application in solid-phase oligonucleotide synthesis, including experimental protocols and logical workflows.

## Core Concepts: The Role of Protecting Groups in Oligonucleotide Synthesis

The efficiency and fidelity of oligonucleotide synthesis rely on a strategic series of chemical reactions where protecting groups play a pivotal role. **DMT-dA(PAc) Phosphoramidite** is a prime example of this strategy, incorporating three key protecting groups:

- The 5'-Dimethoxytrityl (DMT) group: This acid-labile group protects the 5'-hydroxyl function of the deoxyadenosine nucleoside. Its bulky nature prevents unwanted side reactions during the phosphoramidite coupling step. A key feature of the DMT group is its ready cleavage under mild acidic conditions, which allows for the stepwise, directional synthesis of the

oligonucleotide in the 3' to 5' direction. The release of the DMT cation, which is a vibrant orange color, also serves as a real-time indicator of coupling efficiency.

- The N<sup>6</sup>-Phenoxyacetyl (PAC) group: This group protects the exocyclic amine of the adenine base. The PAC group is classified as a "mild" protecting group, meaning it can be removed under gentler basic conditions compared to more traditional protecting groups like benzoyl (Bz). This is particularly advantageous when synthesizing oligonucleotides containing sensitive modifications that would be degraded by harsh deprotection conditions.
- The 2-Cyanoethyl group: This base-labile group protects the phosphorus atom of the phosphoramidite moiety. It is removed at the end of the synthesis during the final deprotection step.

## Chemical Structure and Properties

**DMT-dA(PAC) Phosphoramidite** is a complex organic molecule designed for optimal performance in automated solid-phase oligonucleotide synthesizers.

Caption: Chemical structure of **DMT-dA(PAC) Phosphoramidite**.

## Physicochemical Properties

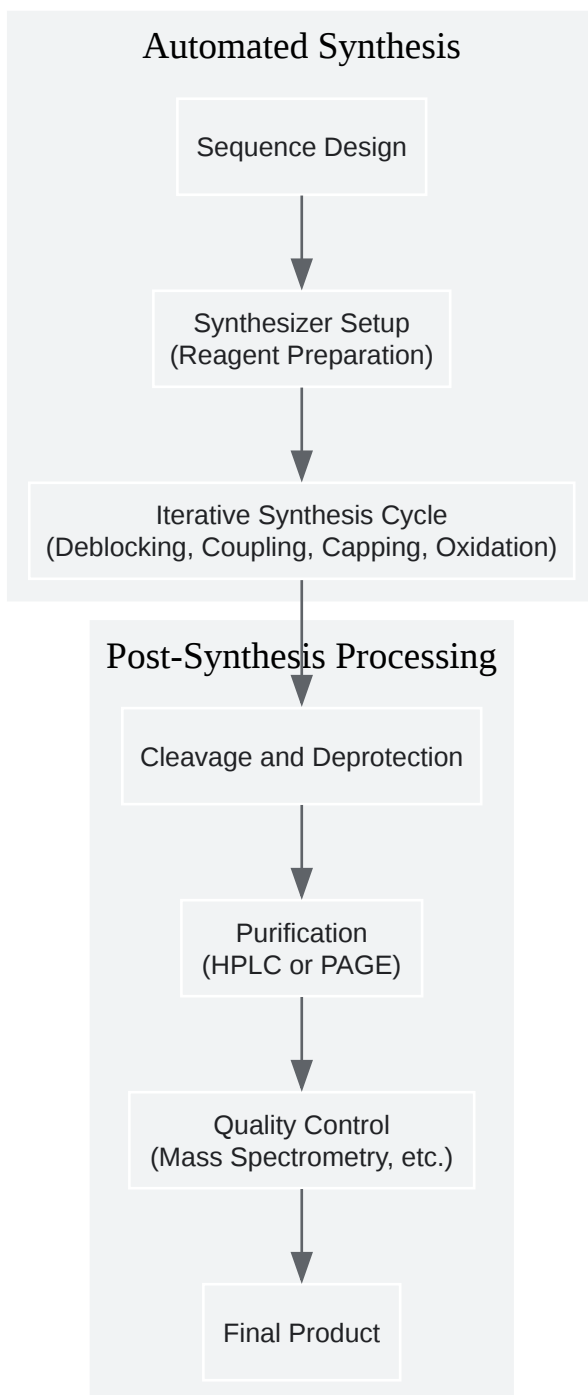
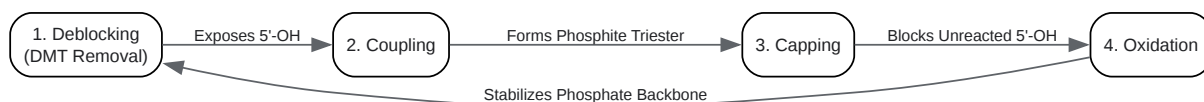
Property	Value
Molecular Formula	C <sub>48</sub> H <sub>54</sub> N <sub>7</sub> O <sub>8</sub> P[1][2][3]
Molecular Weight	887.96 g/mol [3]
CAS Number	110543-74-3[1][2][3]
Appearance	White to off-white solid
Purity	≥97%[1]
Solubility	Soluble in DMSO (≥10 mg/mL) and Acetonitrile. Sparingly soluble in Ethanol (1-10 mg/mL).[2]
Storage Conditions	-20°C, protect from light.[1][2][4]

## Application in Oligonucleotide Synthesis

**DMT-dA(PAc) Phosphoramidite** is a key reagent in the phosphoramidite method, the gold standard for the chemical synthesis of DNA and RNA. The synthesis is a cyclical process performed on an automated synthesizer, with each cycle resulting in the addition of one nucleotide to the growing oligonucleotide chain.

## The Oligonucleotide Synthesis Cycle

The synthesis cycle consists of four main steps: deblocking, coupling, capping, and oxidation.



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